

Phenyl Formate: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Phenyl formate

Cat. No.: B155538

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides essential information on the safe handling, storage, and disposal of **phenyl formate**. It is intended for laboratory personnel and professionals in the field of drug development and scientific research who may work with this chemical. The following sections detail the physical and chemical properties, toxicological data, hazard identification, and comprehensive safety protocols.

Chemical and Physical Properties

Phenyl formate is a colorless to pale yellow liquid with a characteristic sweet, fruity odor.^[1] It is an ester formed from phenol and formic acid.^[1] While it is almost insoluble in water, it is soluble in alcohol and oils.^{[2][3]}

Table 1: Physical and Chemical Properties of **Phenyl Formate**

Property	Value	Source(s)
CAS Number	1864-94-4	[2][4]
Molecular Formula	C ₇ H ₆ O ₂	[2][4]
Molecular Weight	122.12 g/mol	[2][4]
Appearance	Colorless to pale yellow liquid	[1]
Odor	Characteristic sweet, fruity	[1]
Boiling Point	62 °C at 1 mmHg	[2][5]
Density	1.120 g/mL at 20 °C	[2][3]
Flash Point	71 °C (159.8 °F) - closed cup	[6][7]
Solubility in Water	Immiscible	[2][3]
Solubility in Organic Solvents	Soluble in alcohol and oils	[2][3]

Hazard Identification and Classification

Phenyl formate is classified as a hazardous substance. It is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.[4][8][9]

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute toxicity, Oral	4	H302: Harmful if swallowed
Skin irritation	2	H315: Causes skin irritation
Eye irritation	2	H319: Causes serious eye irritation
Specific target organ toxicity – single exposure	3	H335: May cause respiratory irritation

Signal Word: Warning[4][8]

Hazard Pictograms:

 alt text

Toxicological Information

The primary routes of exposure to **phenyl formate** are inhalation, ingestion, and skin or eye contact.^[10] Acute effects include irritation to the skin, eyes, and respiratory tract.^{[8][9]}

Ingestion can be harmful.^{[4][8]}

Table 3: Acute Toxicity Data

Test	Route	Species	Value	Source(s)
LD50	Oral	Rat	1330 mg/kg	Not explicitly found, but classified as Acute Tox. 4

While specific quantitative data for skin and eye irritation were not found in the public domain, the consistent classification as an irritant across multiple safety data sheets indicates a clear hazard.^{[4][8][9]}

Experimental Protocols

The following are representative experimental protocols for assessing the acute toxicity of a substance like **phenyl formate**, based on OECD guidelines. These are not the results of specific studies on **phenyl formate** but are illustrative of the methodologies that would be employed.

Acute Oral Toxicity - Fixed Dose Procedure (Based on OECD Guideline 420)

Objective: To determine the acute oral toxicity of a substance.

Principle: A stepwise procedure is used where the substance is administered orally to a group of animals at one of a series of fixed dose levels. The initial dose is selected based on a

sighting study. The outcome of the test is the identification of a dose that causes evident toxicity but no mortality, and a dose that causes mortality.

Methodology:

- **Test Animals:** Healthy, young adult rats (e.g., Sprague-Dawley strain), typically females, are used. Animals are acclimatized to laboratory conditions for at least 5 days before the study.
- **Housing and Feeding:** Animals are housed in appropriate cages with controlled temperature (22 ± 3 °C), humidity (30-70%), and a 12-hour light/dark cycle. They have free access to standard laboratory diet and drinking water. Food is withheld overnight before administration of the test substance.
- **Dose Administration:** The test substance is administered as a single dose by oral gavage. The volume administered is based on the animal's body weight.
- **Sighting Study:** A single animal is dosed at a starting dose (e.g., 300 mg/kg). If the animal survives, a second animal is dosed at a higher fixed dose (e.g., 2000 mg/kg). If the first animal dies, a second animal is dosed at a lower fixed dose (e.g., 50 mg/kg). This continues until the dose causing evident toxicity or mortality is identified.
- **Main Study:** Once the appropriate starting dose is determined, a group of five animals is dosed at that level. Depending on the outcome (survival or mortality), further groups may be dosed at higher or lower fixed doses.
- **Observations:** Animals are observed for mortality, clinical signs of toxicity (e.g., changes in skin, fur, eyes, and behavior), and body weight changes for at least 14 days.
- **Pathology:** At the end of the observation period, all surviving animals are euthanized and a gross necropsy is performed.

In Vitro Skin Irritation: Reconstructed Human Epidermis Test Method (Based on OECD Guideline 439)

Objective: To identify substances that are irritant to the skin.

Principle: The test substance is applied topically to a three-dimensional reconstructed human epidermis (RhE) model. Cell viability is measured to assess the irritant potential.

Methodology:

- **RhE Model:** A commercially available, validated RhE model is used (e.g., EpiDerm™, EpiSkin™).
- **Test Substance Application:** A small amount of the undiluted liquid **phenyl formate** is applied directly to the surface of the RhE tissue.
- **Exposure and Incubation:** The tissues are exposed to the test substance for a defined period (e.g., 60 minutes) at a controlled temperature and humidity (e.g., 37°C, 5% CO₂).
- **Rinsing and Post-Incubation:** After exposure, the tissues are thoroughly rinsed to remove the test substance and then incubated in fresh medium for a post-exposure period (e.g., 42 hours).
- **Viability Assessment:** Cell viability is determined using a quantitative method, typically the MTT assay. The amount of formazan produced is proportional to the number of viable cells.
- **Data Analysis:** The cell viability of the test substance-treated tissues is expressed as a percentage of the negative control-treated tissues. A substance is identified as an irritant if the mean tissue viability is reduced below a defined threshold (e.g., ≤ 50%).

Acute Eye Irritation/Corrosion (Based on OECD Guideline 405)

Objective: To determine the potential of a substance to cause eye irritation or corrosion.

Principle: A single dose of the substance is applied to the eye of an experimental animal. The eye is then observed for a set period to evaluate the extent and reversibility of any ocular lesions.

Methodology:

- **Test Animals:** Healthy, adult albino rabbits are typically used.

- **Dose Administration:** A single dose of the test substance (e.g., 0.1 mL for liquids) is instilled into the conjunctival sac of one eye of the animal. The other eye remains untreated and serves as a control.
- **Observation:** The eyes are examined for ocular reactions at 1, 24, 48, and 72 hours after application. Observations include the cornea (opacity), iris, and conjunctiva (redness, swelling, discharge).
- **Scoring:** The severity of the ocular lesions is scored according to a standardized system.
- **Reversibility:** The reversibility of the observed lesions is assessed over a period of up to 21 days.
- **Classification:** The substance is classified as an irritant or corrosive based on the severity and persistence of the ocular lesions.

Safe Handling and Storage

Personal Protective Equipment (PPE)

To minimize exposure, appropriate personal protective equipment must be worn when handling **phenyl formate**.

Table 4: Recommended Personal Protective Equipment

PPE Type	Specification
Eye/Face Protection	Chemical safety goggles or a face shield. [11]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber), lab coat, and closed-toe shoes. [8] [12]
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. If ventilation is inadequate, a NIOSH-approved respirator with an organic vapor cartridge is recommended. [10]

Handling Procedures

- Work in a well-ventilated area, preferably in a chemical fume hood.[8][10]
- Avoid contact with skin, eyes, and clothing.[8][12]
- Avoid breathing vapors or mist.[8][12]
- Keep away from heat, sparks, and open flames.[13]
- Use non-sparking tools.[8]
- Wash hands thoroughly after handling.[8]

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated place.[8][10]
- Keep away from incompatible materials such as strong oxidizing agents.[14]

Emergency Procedures

First-Aid Measures

Table 5: First-Aid Measures for **Phenyl Formate** Exposure

Exposure Route	First-Aid Procedure	Source(s)
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.	[8][9]
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.	[8][9]
Eye Contact	Immediately rinse eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.	[8][9]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.	[8]

Accidental Release Measures

- Small Spills: Absorb with an inert material such as sand, earth, or vermiculite and place in a suitable container for disposal.[13]
- Large Spills: Evacuate the area. Wear appropriate PPE. Contain the spill and prevent it from entering drains or waterways.[13] Use non-sparking tools for cleanup.[8]

Fire-Fighting Measures

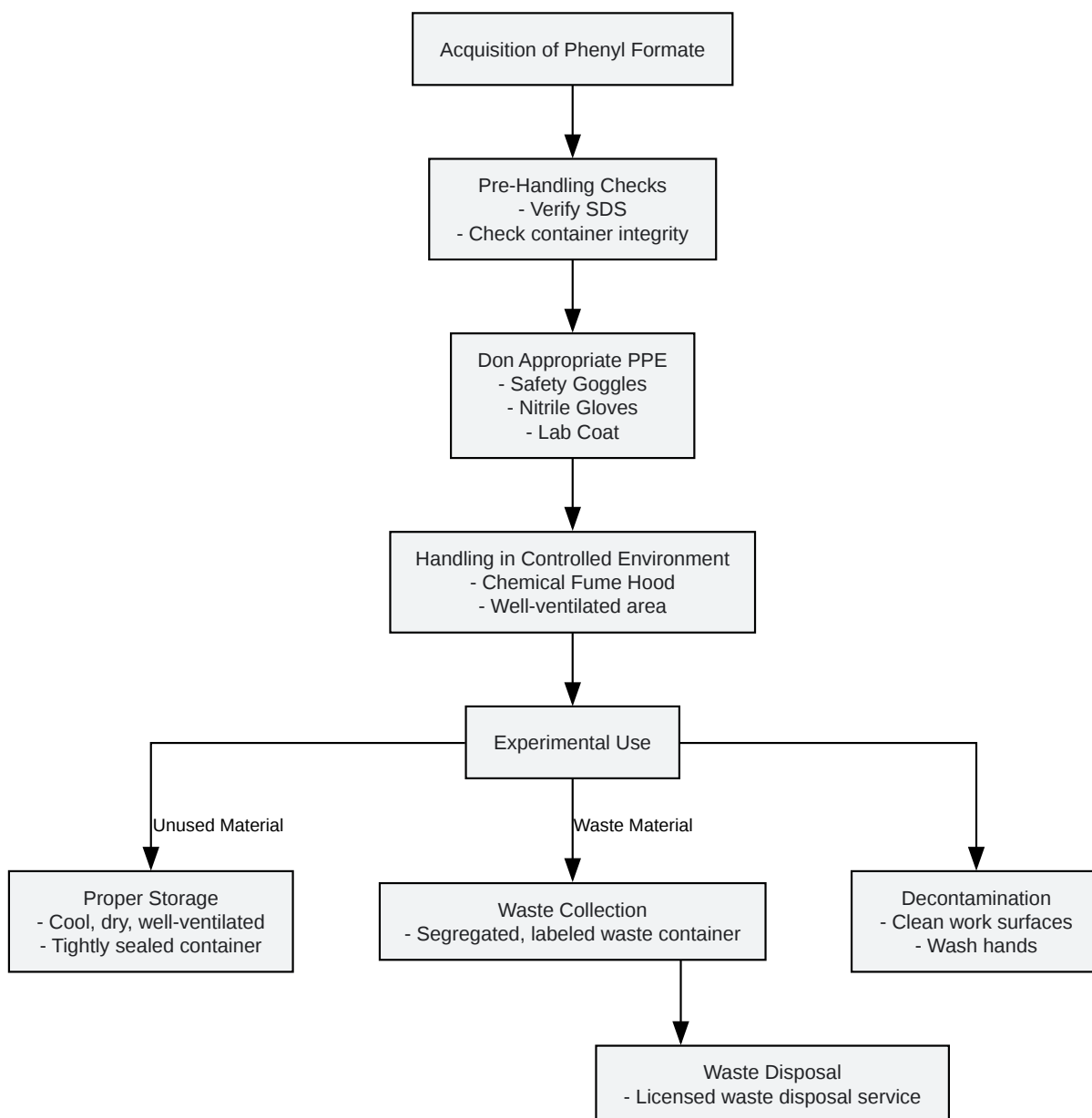
- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[8]
- Unsuitable Extinguishing Media: Do not use a heavy water stream.
- Specific Hazards: Combustible liquid.[13] Hazardous decomposition products include carbon oxides.[14]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[8]

Disposal Considerations

Dispose of **phenyl formate** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations.[14] Do not allow the chemical to enter drains or waterways.[8] Contact a licensed professional waste disposal service.[14]

Logical Workflow for Safe Handling

The following diagram illustrates a logical workflow for the safe handling of **phenyl formate** from acquisition to disposal.



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Caption: Logical workflow for the safe handling of **phenyl formate**.

This guide is intended for informational purposes only and does not supersede any local, state, or federal regulations, or institutional safety protocols. Always consult the most current Safety Data Sheet (SDS) for **phenyl formate** before use.

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